

Menazon collaborative study results

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Compound Focus: Menazon

CAS No.: 78-57-9

Cat. No.: S561684

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Menazon at a Glance

The following table consolidates the available information on **Menazon's** properties and status, which may serve as a baseline for historical comparison with contemporary alternatives.

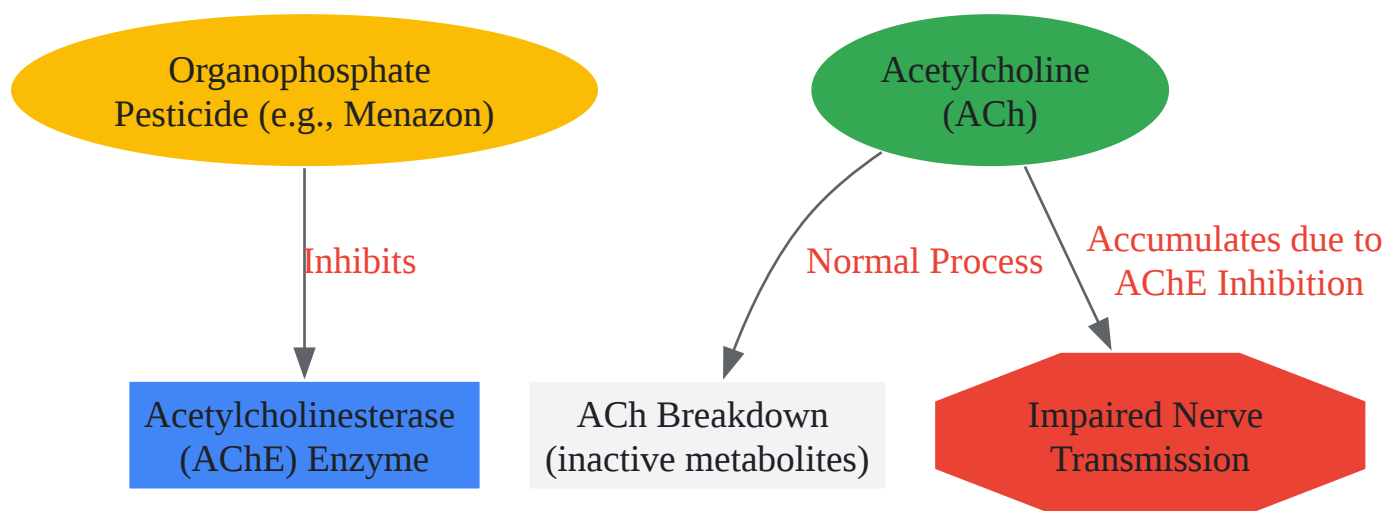
Property	Description
Chemical Name	S-[(4,6-diamino-1,3,5-triazin-2-yl)methyl] O,O-dimethyl phosphorodithioate [1]
CAS Registry Number	78-57-9 [1]
Molecular Formula	C ₆ H ₁₂ N ₅ O ₂ PS ₂ [1]
Molecular Weight	281.3 g/mol [1]
Historical Use	Systemic aphicide for crops like sugar beets, potatoes, and fruit trees [1]
Mode of Action	Acetylcholinesterase (AChE) inhibitor [1]
Water Solubility	240 mg/L at 20 °C [1]
Current Regulatory Status (USA & EU)	Not approved [1]

Property	Description
WHO Classification	Obsolete [1]

Experimental Context and Modern Research Directions

While direct data on **Menazon** is limited, current scientific literature on organophosphorus pesticides (OPs) provides insight into modern evaluation protocols that you can apply when assessing contemporary alternatives.

- **Toxicity Assessment Models:** Recent research employs **machine learning models** (e.g., Random Forest) to predict the toxicity and regulatory level (banned, restricted, unrestricted) of OPs based on their molecular structure. This approach helps prioritize compounds for further testing [2].
- **Focus on Transformation Products:** Modern environmental risk assessments require evaluating not just the parent pesticide, but also its environmental transformation products. Tools like **EAWAG-BBD software** can predict these products, and toxicity prediction software like **ADMETlab** can assess their potential hazards, as some may be more toxic or persistent than the original compound [2].
- **Mechanistic Toxicity Studies:** For neurotoxic OPs, a common experimental focus is on their inhibition of acetylcholinesterase (AChE), leading to acetylcholine accumulation and impaired nerve function [2]. This is a key pathway to investigate for any modern alternatives. The diagram below illustrates this general mechanism.



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How to Proceed with Your Comparison Guide

Given the lack of current data on **Menazon**, here are suggestions for developing your guide:

- **Shift Focus to Modern Replacements:** Consider pivoting your guide to compare currently registered systemic insecticides that have replaced obsolete OPs like **Menazon**. This information will be more relevant and accessible for your audience.
- **Consult Contemporary Databases:** Search recent scientific literature and regulatory databases (e.g., from the **U.S. EPA** or **European Food Safety Authority**) for the latest comparative studies and dossiers on modern pesticides.
- **Emphasize Key Modern Metrics:** When building your comparison tables, focus on data your audience cares about, such as **specificity to target pests, toxicity to non-target organisms (like bees), environmental half-life in soil and water, and the toxicity of breakdown products.**

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References

1. Buy Menazon | 78-57-9 [smolecule.com]
2. Organophosphorus Pesticides Management Strategies [mdpi.com]

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